

Technical Guide: Physicochemical Properties of 5,7-Dinitroquinazolin-8-ol[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5,7-Dinitroquinazolin-8-ol

CAS No.: 62011-96-5

Cat. No.: B14549867

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Part 1: Executive Summary & Chemical Identity

5,7-Dinitroquinazolin-8-ol (CAS: 62011-96-5) is a bioactive heterocyclic compound belonging to the quinazoline class.[1][2] Structurally, it consists of a quinazoline core (a benzene ring fused to a pyrimidine ring) substituted with a hydroxyl group at position 8 and two nitro groups at positions 5 and 7.[2]

It is chemically significant as a bidentate chelating agent and a precursor for high-energy materials and antimicrobial agents.[1] While often confused with the pharmaceutical Nitroxoline (a quinoline derivative), the presence of the second nitrogen atom in the pyrimidine ring (position 3) fundamentally alters its electronic properties, increasing its acidity and electron affinity compared to the quinoline analog.

Chemical Identity Table

Property	Detail
IUPAC Name	5,7-Dinitroquinazolin-8-ol
CAS Number	62011-96-5
Molecular Formula	C ₈ H ₄ N ₄ O ₅
Molecular Weight	236.14 g/mol
Structural Class	Nitro-substituted 8-hydroxyquinazoline
Key Functional Groups	Phenolic -OH (C8), Nitro -NO ₂ (C5, C7), Pyrimidine N (N1, N3)

Part 2: Physicochemical Profile[2]

Electronic Structure & Acidity (pKa)

The physicochemical behavior of **5,7-dinitroquinazolin-8-ol** is dominated by the electron-withdrawing nature of the two nitro groups and the pyrimidine ring.[1]

- Acidity (pKa): The phenolic hydroxyl group is highly acidic.
 - Mechanism:[1][3][4] The conjugate base (phenolate anion) is stabilized by resonance delocalization into the two nitro groups (ortho and para positions) and the electron-deficient pyrimidine ring.[1]
 - Comparison: While 8-hydroxyquinoline has a pKa ~9.9 and 5,7-dinitroquinolin-8-ol (Nitroxoline) has a pKa ~6.0, the extra nitrogen in the quinazoline ring further stabilizes the anion.[1]
 - Estimated pKa:4.5 – 5.2 (Predicted).[1] This makes it significantly more acidic than most phenols, allowing it to exist as an anion at physiological pH (7.4).

Solubility & Lipophilicity[1]

- Aqueous Solubility: Low in neutral/acidic water due to strong intramolecular Hydrogen bonding between the -OH and the N1 nitrogen.[1]

- pH-Dependent Solubility: Highly soluble in alkaline solutions (pH > 6) due to deprotonation and formation of the water-soluble phenolate salt.^[1]
- Organic Solvents: Soluble in polar aprotic solvents (DMSO, DMF) and moderately soluble in acetone and ethyl acetate.
- LogP (Lipophilicity): Predicted LogP is ~1.5 – 1.8.^[1] The nitro groups decrease lipophilicity compared to the parent quinazoline, but the neutral molecule remains membrane-permeable.^[1]

Spectral Characteristics

- UV-Vis: Exhibits strong absorption in the yellow-orange region (approx. 350–450 nm) due to the

and

transitions of the nitro-conjugated aromatic system.^[1]
- ¹H-NMR (DMSO-d₆):
 - H2 (Pyrimidine): Deshielded singlet, typically

9.0 – 9.4 ppm.
 - H4 (Pyrimidine): Deshielded singlet, typically

9.2 – 9.6 ppm.
 - H6 (Benzene): The only aromatic proton on the benzene ring, appearing as a singlet around

8.8 – 9.0 ppm (highly deshielded by flanking nitro groups).

Part 3: Synthesis & Purification Protocol

The synthesis involves the electrophilic aromatic substitution (nitration) of the parent 8-hydroxyquinazoline.

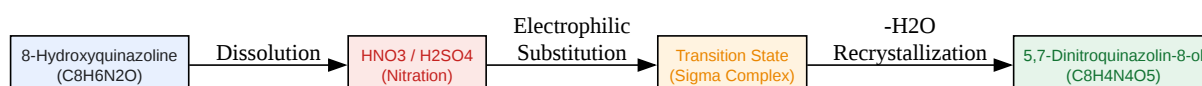
Reagents & Materials[1][3][10]

- Precursor: 8-Hydroxyquinazoline (CAS 7557-02-0).[1]
- Nitrating Agent: Fuming Nitric Acid (HNO_3 , >90%) and Concentrated Sulfuric Acid (H_2SO_4).
- Solvent: Glacial Acetic Acid (optional moderator) or neat H_2SO_4 .[1]

Step-by-Step Methodology

- Dissolution: Dissolve 8-hydroxyquinazoline (1.0 eq) in concentrated H_2SO_4 at 0°C . The protonation of the pyrimidine nitrogens protects the ring from oxidation but deactivates it towards substitution; however, the -OH group strongly activates the benzene ring.[1]
- Nitration: Add fuming HNO_3 (2.5 eq) dropwise, maintaining temperature $< 10^\circ\text{C}$ to prevent decomposition.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 2–4 hours. The color will shift from pale yellow to deep orange.
- Quenching: Pour the reaction mixture slowly onto crushed ice. The product will precipitate as a yellow solid.
- Purification:
 - Filter the crude solid.
 - Wash with cold water to remove excess acid.[1]
 - Recrystallization: Recrystallize from Ethanol or DMF/Water mixture to yield bright yellow needles.[1]

Synthesis Pathway Diagram



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Caption: Electrophilic aromatic nitration pathway transforming 8-hydroxyquinazoline into the 5,7-dinitro derivative.

Part 4: Reactivity & Biological Applications[1][9]

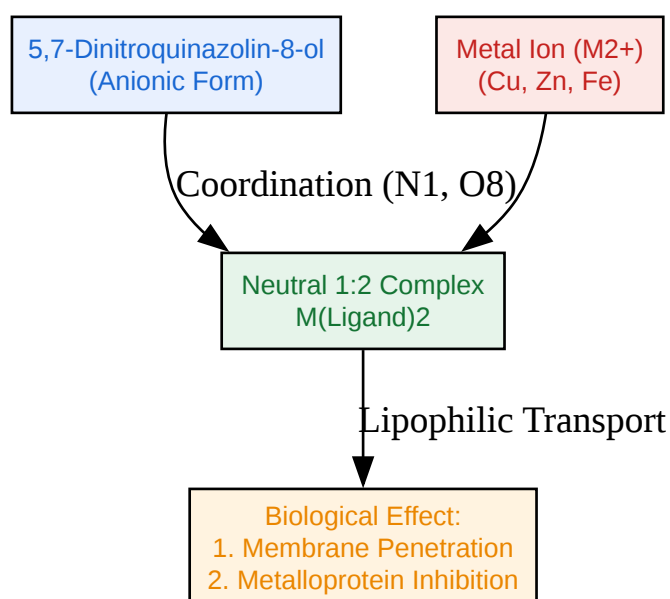
Metal Chelation (Mechanism of Action)

Like its quinoline analog, **5,7-dinitroquinazolin-8-ol** acts as a bidentate ligand.[1] It coordinates to divalent metal ions (

: Cu, Zn, Fe, Mn) through the phenolic oxygen (O-) and the ring nitrogen (N1).

- **Stability Constant:** The electron-withdrawing nitro groups reduce the basicity of the donor atoms, theoretically lowering the stability constant () of the complexes compared to unsubstituted 8-hydroxyquinazoline.[1] However, the complexes are stable enough to deplete essential metals in bacteria.
- **Biological Impact:** The lipophilic metal complex can penetrate cell membranes, carrying toxic metals into the cell or depleting the cell of essential cofactors (e.g., Zinc finger proteins).

Chelation Logic Diagram



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Caption: Formation of neutral, lipophilic metal complexes facilitates membrane transport and biological toxicity.[1]

Antibacterial & Antifungal Potential

The compound exhibits broad-spectrum activity, particularly against Gram-positive bacteria.[1]

The mechanism involves:

- Chelation: Sequestration of essential

and

[1]

- Oxidative Stress: The nitro groups can undergo enzymatic reduction (via nitroreductases) to form nitro-radical anions, generating Reactive Oxygen Species (ROS) that damage DNA.[1]

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 5,7-Dinitroquinazolin-8-ol[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14549867/docs#technical-guide-physicochemical-properties-of-5-7-dinitroquinazolin-8-ol-1\]](https://www.benchchem.com/product/b14549867/docs#technical-guide-physicochemical-properties-of-5-7-dinitroquinazolin-8-ol-1)

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